Valbenazine Disposal Protocol for Laboratory and Research Settings

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Compound of Interest		
Compound Name:	Valbenazine	
Cat. No.:	B1662120	Get Quote

This document provides a comprehensive, step-by-step guide for the proper and safe disposal of **valbenazine**, intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Immediate Safety and Hazard Identification

Valbenazine must be handled as a hazardous substance. Key safety data points are summarized below.

Hazard Identification & Regulatory Data	Reference
UN Number	UN2811[1]
Proper Shipping Name	Toxic solids, organic, n.o.s. (Valbenazine)[1]
Primary Hazards	Toxic if swallowed[2], Harmful if swallowed[3]
Environmental Hazards	Water hazard class 2: hazardous for water[1]. Very toxic to aquatic life with long lasting effects[3]. Do not allow the product to reach ground water, water courses, or sewage systems[1][4].
Regulatory Framework	Disposal must comply with all federal, state, and local regulations[1][5][6]. In the U.S., this includes regulations set by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA)[7][8].

Experimental Protocol: Spill Management

In the event of an accidental spill, immediate containment and cleanup are required to mitigate exposure and environmental release.

Methodology:

- Ensure Personnel Safety: Evacuate non-essential personnel. The responding personnel must wear appropriate Personal Protective Equipment (PPE), including safety goggles with side-shields, impervious clothing, and protective gloves[4][6].

- Ventilation: Ensure the area is adequately ventilated[4].

- Containment: Prevent further leakage or spillage. Do not let the product enter drains or water courses[3][4][6].

- Absorption:

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- For liquid solutions, absorb with a finely-powdered, inert, liquid-binding material such as diatomite, sand, cat litter, or universal binders[3][6][9].

- For solid spills, carefully sweep or vacuum the material to avoid dust formation[2][4]. Place the collected material into a suitable, closed container for disposal[4].

- Decontamination: Scrub contaminated surfaces and equipment with alcohol to decontaminate them[3][6].

- Disposal of Cleanup Materials: All contaminated materials (absorbents, PPE, etc.) must be collected, placed in a sealed container, and disposed of as hazardous waste according to the procedures outlined in Section 3[3][6].

Procedural Guidance: Routine Disposal of Unused Valbenazine

Unused, expired, or surplus **valbenazine** must be disposed of as hazardous pharmaceutical waste. It must not be discarded with household garbage or washed down the drain[1].

Step-by-Step Disposal Plan:

- Waste Segregation: Identify and segregate all **valbenazine** waste, including pure substance, contaminated labware, and materials from spill cleanups.

- Containerization:

  - Keep the waste in its original container where possible, or in a suitable, sealed, and clearly labeled container[4]. The container should be leak-proof and tamper-resistant[10].

  - Ensure the container is marked in accordance with transport and disposal regulations, noting its contents and associated hazards (e.g., "Hazardous Waste," "Toxic," UN2811)[1].

- Professional Disposal Service:

  - Contact and contract with a licensed professional waste disposal company that is permitted to handle hazardous pharmaceutical waste[4][5].

- Offer all surplus and non-recyclable **valbenazine** solutions to this company for proper disposal[4].

- Approved Disposal Method:

  - The recommended method of disposal is high-temperature incineration in a facility equipped with an afterburner and scrubber[5].

  - Ensure the selected disposal company will dispose of the contents and container at an approved waste disposal plant[2][3].

- Record Keeping: Maintain detailed records of all disposed pharmaceutical waste, in compliance with institutional policies and regulatory requirements.

Mandatory Visualization: **Valbenazine** Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **valbenazine** in a research environment.

Caption: Logical workflow for the safe disposal of **valbenazine**.

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- To cite this document: BenchChem. [Valbenazine Disposal Protocol for Laboratory and Research Settings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662120#valbenazine-proper-disposal-procedures]

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